Application Note: In Vivo Protocols for Evaluating Enterostatin-Mediated Memory Consolidation

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Compound of Interest

Compound Name:	*Enterostatin(human,mouse,rat) (TFA)*
Cat. No.:	*B12422376*

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Introduction & Mechanistic Overview

Enterostatin (APGPR in rodents, VPDPR in humans) is an endogenous pentapeptide cleaved from the amino terminus of pancreatic procolipase during digestion[1]. While traditionally recognized for its role in regulating dietary fat intake and inducing satiety[2], emerging neuropharmacological research has identified its potent cognitive-enhancing properties. Specifically, enterostatin has been shown to significantly enhance memory consolidation when administered either centrally or peripherally[3].

The mechanistic basis of this cognitive enhancement relies heavily on the cholecystokinin (CCK) system[3]. Enterostatin stimulates the release of CCK, which subsequently activates the CCK1 receptor[3]. This signaling cascade modulates synaptic plasticity in memory-critical brain regions, such as the amygdala and hippocampus, which are essential for processing and consolidating emotionally arousing and spatial memories[4].

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Enterostatin Signaling Pathway for Memory Consolidation via CCK1 Receptor Activation.

Experimental Design & Rationale

To rigorously evaluate the memory-consolidating effects of enterostatin, the Step-Through Passive Avoidance Test is the established behavioral gold standard[3].

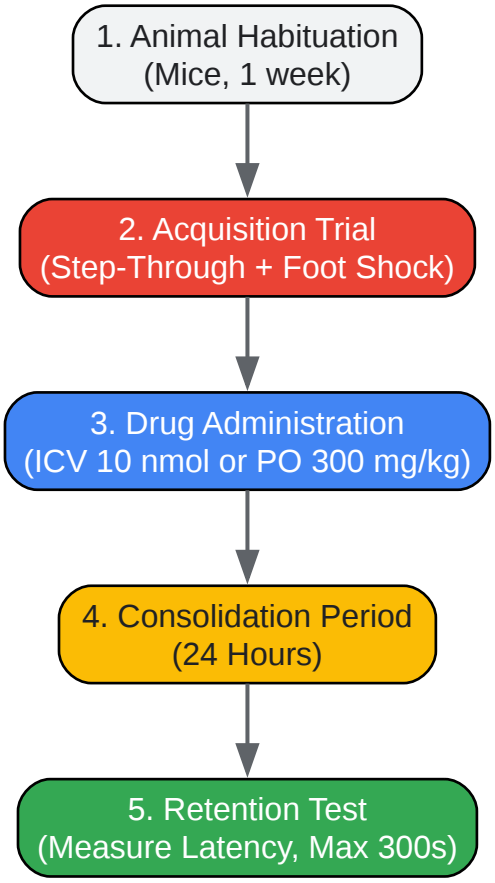
- Causality of the Behavioral Model: Mice possess an innate preference for dark, enclosed spaces. The passive avoidance test exploits this by applying an aversive stimulus (foot shock) when the animal enters a dark compartment. Measuring the latency to re-enter the dark compartment 24 hours later provides a quantifiable metric of memory retention.

- Timing of Administration: To isolate memory consolidation (the stabilization of a memory trace after initial acquisition), enterostatin must be administered immediately after the acquisition trial[4]. Administering the peptide prior to the trial would confound the results by affecting acquisition or pain perception.

- Dosing Strategy: Enterostatin exhibits efficacy across different administration routes. Central (intracerebroventricular, ICV) administration requires low doses (10 nmol/mouse), while oral administration requires higher systemic doses (300 mg/kg) to achieve the same cognitive effect[3].

- Pharmacological Validation: To prove the CCK1-dependent mechanism, a cohort must be pre-treated with a selective CCK1 receptor antagonist, such as lorglumide, which effectively blocks the memory-enhancing effects of enterostatin[2][3].

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In Vivo Experimental Workflow for Step-Through Passive Avoidance Test.

In Vivo Methodology (Step-by-Step Protocol)

Materials & Reagents

- Enterostatin (APGPR) peptide (>95% purity)[2].
- Lorglumide (CCK1 receptor antagonist)[2].
- Vehicle (sterile saline or artificial cerebrospinal fluid for ICV).
- Step-through passive avoidance apparatus (illuminated light compartment and a dark compartment with a grid floor connected to a shock generator).
- Male mice (e.g., ddY or C57BL/6, 8-10 weeks old).

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Step 1: Animal Habituation

- Acclimate mice to the behavioral testing room for at least 1 hour prior to any procedures.
- Ensure the room is kept under dim, red-light illumination to reduce baseline anxiety and stress, which can independently alter hippocampal function[4].

Step 2: Acquisition Trial (Day 1)

- Place the mouse in the illuminated compartment of the passive avoidance apparatus.
- After a 10-second habituation period, open the guillotine door connecting to the dark compartment.
- Record the "step-through latency" (the time it takes for the mouse to place all four paws into the dark compartment).
- Immediately upon entry into the dark compartment, close the door and deliver a scrambled electrical foot shock (0.3 mA for 3 seconds).
- Remove the mouse from the dark compartment 10 seconds after the shock terminates.

Step 3: Drug Administration (Immediate Post-Acquisition)

Crucial Step: Administer compounds immediately after the acquisition trial to specifically target the consolidation phase[4].

- Group 1 (Vehicle Control): Administer saline (ICV or PO).
- Group 2 (Enterostatin Central): Administer 10 nmol/mouse enterostatin via ICV injection[3].
- Group 3 (Enterostatin Oral): Administer 300 mg/kg enterostatin via oral gavage[3].
- Group 4 (Antagonist + Enterostatin): Pre-treat with lorglumide (1 mg/kg IP) 30 minutes prior to the acquisition trial, followed by enterostatin administration immediately post-acquisition[3].

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Step 4: Retention Test (Day 2 - 24 Hours Post-Acquisition)

- Exactly 24 hours after the acquisition trial, place the mouse back into the illuminated compartment.
- Open the guillotine door after 10 seconds.
- Record the step-through latency. Do not deliver a foot shock during this phase.
- Set a maximum cutoff time of 300 seconds. If the mouse does not enter the dark compartment within 300 seconds, record the latency as 300s.

Expected Results & Data Interpretation

Quantitative data from the passive avoidance test should be summarized to compare the latency times across groups. An increased latency indicates successful memory consolidation of the aversive stimulus.

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Experimental Group	Pre-Treatment (T -30 min)	Post-Acquisition Treatment	Expected Retention Latency (Seconds)	Mechanistic Interpretation
Vehicle Control	Saline	Saline	~100 - 150s	Baseline memory retention of the aversive stimulus.
Enterostatin (ICV)	Saline	Enterostatin (10 nmol)	~250 - 300s	Significant enhancement of memory consolidation via central pathways[3].
Enterostatin (Oral)	Saline	Enterostatin (300 mg/kg)	~250 - 300s	Systemic efficacy demonstrating gut-brain axis communication[3].
CCK1 Blockade	Lorglumide	Enterostatin (10 nmol)	~100 - 150s	Reversal of memory enhancement, confirming CCK1 receptor dependence[3].

Quality Control & Troubleshooting

- Baseline Latency Discrepancies: If mice show high baseline latencies during the Day 1 acquisition trial (e.g., >30 seconds to enter the dark room), exclude them from the study. This indicates an abnormal lack of dark-preference, which invalidates the behavioral model.
- Peptide Stability: Enterostatin is a peptide and is highly susceptible to degradation. Store lyophilized powder at -20°C and prepare fresh solutions immediately before

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administration[2].

- Stress Confounders: The amygdala and hippocampus are highly sensitive to stress[4]. Ensure handling is minimized and consistent across all cohorts to prevent stress-induced glucocorticoid release from interfering with memory consolidation.

References

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